

5-benzyl-1,3,4-oxadiazole-2-thiol CAS number and structure

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Compound of Interest

Compound Name: 5-Benzyl-1,3,4-oxadiazole-2-thiol

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Technical Guide: 5-Benzyl-1,3,4-oxadiazole-2-thiol

An In-depth Overview for Researchers, Scientists, and Drug Development Professionals

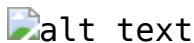
This technical guide provides a comprehensive overview of **5-benzyl-1,3,4-oxadiazole-2-thiol**, a heterocyclic compound with demonstrated potential in the fields of antidiabetic and antioxidant research. This document details its chemical identity, synthesis, and biological activities, supported by experimental data and protocols.

Chemical Identity and Structure

5-Benzyl-1,3,4-oxadiazole-2-thiol, also referred to as OXPA, is a derivative of 1,3,4-oxadiazole distinguished by a benzyl group at the 5th position and a thiol group at the 2nd position.

- Compound Name: **5-benzyl-1,3,4-oxadiazole-2-thiol**
- CAS Number: 23288-90-6
- Molecular Formula: C₉H₈N₂OS
- Molecular Weight: 192.24 g/mol

- Chemical Structure:

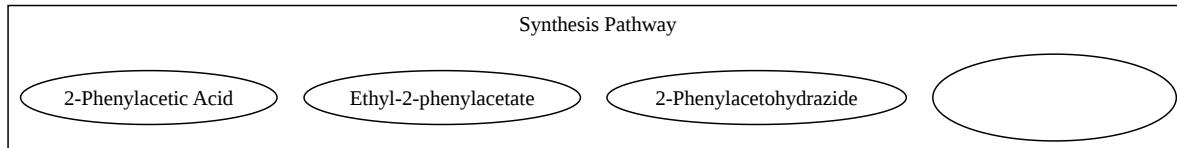


Synthesis

The synthesis of **5-benzyl-1,3,4-oxadiazole-2-thiol** can be achieved through a multi-step process starting from 2-phenylacetic acid.[1][2]

Experimental Protocol: Synthesis of **5-benzyl-1,3,4-oxadiazole-2-thiol**

- Esterification: 2-phenylacetic acid is converted to its corresponding ester, ethyl-2-phenylacetate, via Fischer esterification.[1]
- Hydrazide Formation: The resulting ester is then reacted with hydrazine hydrate to form 2-phenylacetohydrazide.[1]
- Cyclization: The 2-phenylacetohydrazide undergoes a ring-closure reaction with carbon disulfide in an alcoholic base to yield the final product, **5-benzyl-1,3,4-oxadiazole-2-thiol**.[1]



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Biological Activity

This compound has been evaluated for its antidiabetic and antioxidant properties through various in vitro models.[3][4][5][6]

Antidiabetic Activity

The antidiabetic potential of **5-benzyl-1,3,4-oxadiazole-2-thiol** has been assessed using three primary assays: glucose uptake by yeast cells, α -amylase inhibition, and non-enzymatic hemoglobin glycosylation inhibition.[3][5][6]

Assay	Test Compound Concentration	Glucose Concentration (mM)	% Glucose Uptake / Inhibition	Standard Drug
Glucose Uptake by Yeast Cells	Various	5, 10, 25	Data not fully available	Metronidazole (250 μ g/mL)
α -Amylase Inhibition	Various	Not Applicable	Data not fully available	Acarbose
Hemoglobin Glycosylation Assay	Various	Not Applicable	Data not fully available	Vitamin E

Note: The available literature describes the activity as comparable to the standard drugs, but precise quantitative data for direct comparison is not provided.

- Glucose Uptake by Yeast Cells:
 - A suspension of yeast cells is prepared and washed.
 - The test compound at various concentrations is added to glucose solutions of 5, 10, and 25 mM and incubated.
 - The yeast suspension is added to the mixture and incubated.
 - After incubation, the mixture is centrifuged, and the glucose content in the supernatant is estimated to determine the amount of glucose taken up by the yeast cells.
- α -Amylase Inhibition Assay:
 - The test compound is incubated with a solution of α -amylase.
 - A starch solution is added to initiate the enzymatic reaction.

- The reaction is stopped after a defined period.
- The amount of reducing sugar produced is quantified to determine the inhibitory effect of the compound on α -amylase activity.
- Hemoglobin Glycosylation Inhibition Assay:
 - Hemoglobin is incubated with glucose and the test compound.
 - The extent of hemoglobin glycation is measured after a specific incubation period.
 - The inhibition of glycation by the test compound is calculated by comparing it to a control without the compound.

Antioxidant Activity

The antioxidant potential of **5-benzyl-1,3,4-oxadiazole-2-thiol** has been investigated through DPPH radical scavenging, reducing power, and lipid peroxidation assays.[\[5\]](#)[\[6\]](#) The free thiol group is believed to contribute to its antioxidant properties through proton donation.[\[2\]](#)

Assay	Test Compound Concentration	% Scavenging / Activity	Standard Drug
DPPH Radical Scavenging Activity	Various	Data not fully available	Vitamin C
Hydrogen Peroxide Scavenging	Various	Data not fully available	Vitamin C
Reducing Power Assay	Various	Data not fully available	Vitamin C

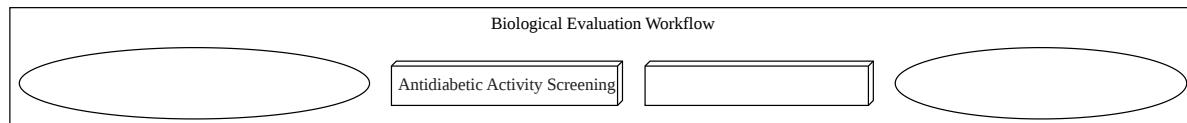
Note: The literature indicates that the DPPH and hydrogen peroxide scavenging activities are comparable to Vitamin C, while the reducing power is lower.

- DPPH Radical Scavenging Assay:
 - A solution of the stable free radical DPPH (2,2-diphenyl-1-picrylhydrazyl) is prepared.

- The test compound is added to the DPPH solution.
- The mixture is incubated in the dark.
- The decrease in absorbance is measured spectrophotometrically to determine the radical scavenging activity.
- Reducing Power Assay:
 - The test compound is mixed with a phosphate buffer and potassium ferricyanide.
 - The mixture is incubated, and trichloroacetic acid is added.
 - The upper layer of the solution is mixed with distilled water and ferric chloride.
 - The absorbance is measured to determine the reducing power of the compound.
- Lipid Peroxidation Assay:
 - A lipid-rich substrate (e.g., linoleic acid emulsion) is incubated with the test compound.
 - Lipid peroxidation is induced.
 - The extent of peroxidation is measured, often by quantifying malondialdehyde (MDA) formation, to assess the inhibitory effect of the compound.

Experimental Workflow Visualization

The overall process of evaluating the biological potential of **5-benzyl-1,3,4-oxadiazole-2-thiol** can be visualized as a structured workflow.



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Conclusion

5-Benzyl-1,3,4-oxadiazole-2-thiol has emerged as a compound of interest with promising antidiabetic and antioxidant activities in preliminary in vitro studies. Further research, including in vivo studies and mechanism of action elucidation, is warranted to fully understand its therapeutic potential. This guide provides a foundational understanding for researchers and professionals in the field of drug discovery and development.

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